

# synthesis and properties of 5-Methoxyquinolin-3-amine

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## Compound of Interest

Compound Name: 5-Methoxyquinolin-3-amine

Cat. No.: B3030209

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An In-Depth Technical Guide to the Synthesis and Properties of **5-Methoxyquinolin-3-amine**

## Abstract

This technical guide provides a comprehensive overview of **5-Methoxyquinolin-3-amine**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. We present a detailed, field-proven methodology for its synthesis, beginning with the nitration of 5-methoxyquinoline and culminating in the selective reduction of the nitro intermediate. This guide elucidates the causal relationships behind key experimental choices, ensuring procedural robustness and reproducibility. Furthermore, we compile and discuss the compound's critical physicochemical and spectroscopic properties, which are fundamental for its identification and further derivatization. The potential applications, rooted in its observed biological activities, are explored, positioning **5-Methoxyquinolin-3-amine** as a valuable scaffold for drug discovery and a versatile building block in chemical synthesis. This document is intended for researchers, chemists, and drug development professionals seeking an authoritative resource on this important quinoline derivative.

## Introduction

The quinoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural alkaloids and synthetic pharmaceuticals.<sup>[1]</sup> Its rigid, bicyclic aromatic system provides a unique framework for interacting with biological targets. When functionalized, the quinoline ring system gives rise to a vast chemical space with diverse pharmacological activities, including antimalarial, anticancer, and antimicrobial properties.<sup>[2][3]</sup>

**5-Methoxyquinolin-3-amine**, with the molecular formula  $C_{10}H_{10}N_2O$ , is a notable derivative featuring two key functional groups: a methoxy group at the 5-position and an amino group at the 3-position.<sup>[2]</sup> The electron-donating methoxy group can modulate the electronic properties and metabolic stability of the molecule, while the primary amino group at the 3-position serves as a versatile synthetic handle for introducing further chemical diversity through reactions like acylation, alkylation, and nucleophilic substitution.<sup>[2]</sup>

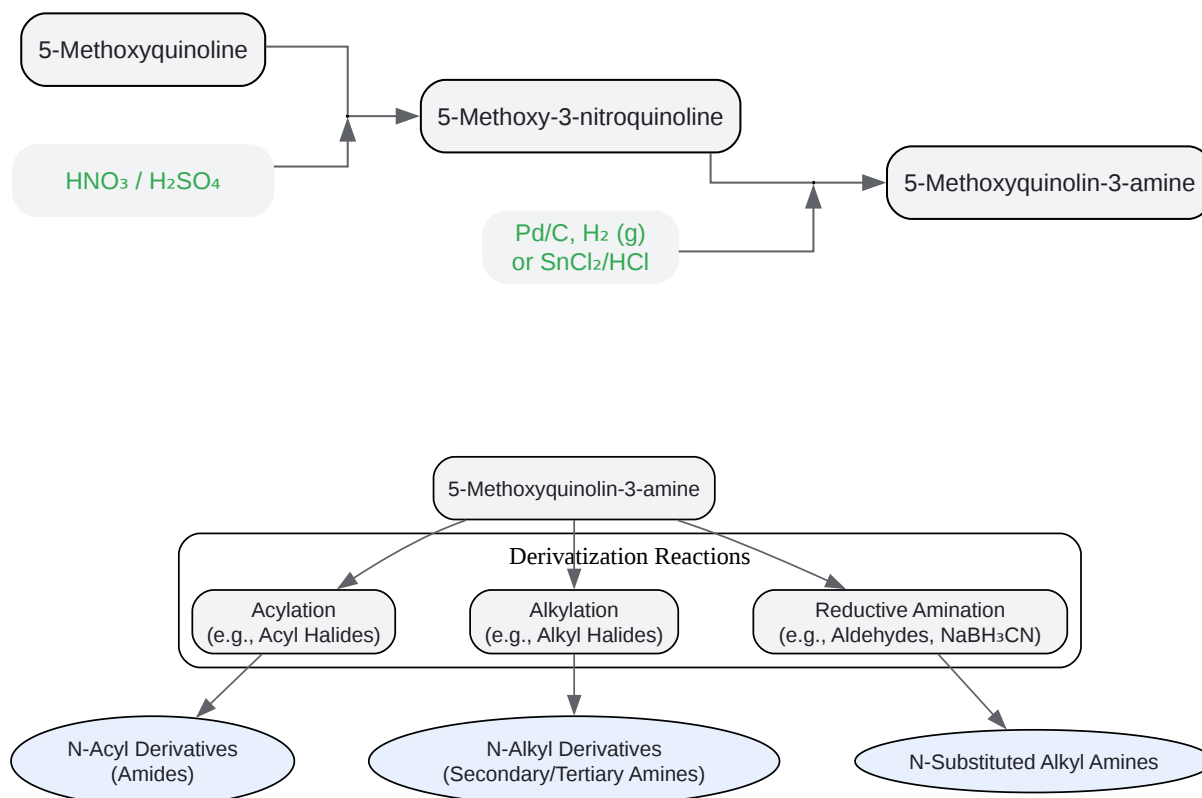
This guide offers a deep dive into the synthesis and characterization of **5-Methoxyquinolin-3-amine**, providing both the practical "how" and the scientific "why" to empower researchers in their work with this compound.

## Synthesis of 5-Methoxyquinolin-3-amine

The most reliable and common synthetic strategy for preparing 3-aminoquinolines involves the introduction of a nitro group at the 3-position, followed by its reduction. This two-step sequence is advantageous as it allows for the regioselective installation of the amine functionality.

### Overall Synthetic Pathway

The synthesis proceeds via a 5-methoxy-3-nitroquinoline intermediate.



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